

commercial availability and suppliers of 3-(Ethylamino)phenol

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3-(Ethylamino)phenol

Cat. No.: B1269045

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An In-depth Technical Guide to **3-(Ethylamino)phenol**: Commercial Availability, Synthesis, and Applications

For researchers, scientists, and professionals in drug development, access to high-quality chemical intermediates is paramount. **3-(Ethylamino)phenol** (CAS No. 621-31-8), a key organic compound, serves as a vital building block in the synthesis of various dyes and pharmaceuticals.^[1] This technical guide provides a comprehensive overview of its commercial availability, suppliers, physicochemical properties, and representative synthesis protocols.

Physicochemical Properties

3-(Ethylamino)phenol, also known as N-Ethyl-m-aminophenol, is an organic compound featuring an ethylamino group attached to a phenol ring.^{[1][2]} This structure imparts both basic properties, due to the amino group, and acidic characteristics from the phenolic hydroxyl group, making it a versatile reactant in organic synthesis.^[1]

Property	Value	Source
CAS Number	621-31-8	[1] [3] [4] [5] [6] [7]
Molecular Formula	C ₈ H ₁₁ NO	[1] [4] [7] [8]
Molecular Weight	137.18 g/mol	[3] [4] [6] [7]
Boiling Point	282 °C	[4]
Appearance	Solid or liquid (purity dependent)	[1]
Solubility	Soluble in organic solvents, moderate water solubility	[1]
Purity	Typically 95%	[3] [5] [6]

Commercial Availability and Suppliers

3-(Ethylamino)phenol is available from a range of chemical suppliers who cater to research and development needs. The compound is typically sold in quantities ranging from grams to kilograms, with purity levels commonly around 95%. Below is a summary of prominent suppliers and their offerings.

Supplier	Brand	Purity	Available Quantities	Price (Example)
CymitQuimica	Apollo Scientific	95%	1g, 5g, 10g	€188.00 (1g)
Apollo Scientific	-	95%	1g, 5g	£105.00 (1g)
Biosynth	-	-	-	Pricing on request
Toronto Research Chemicals (via Fisher Scientific)	TRC	-	250mg, 1g	Pricing on request
Fluorochem	-	95%	-	Pricing on request
BLD Pharm	-	-	-	Pricing on request

Note: Prices are subject to change and may vary based on location and availability. It is recommended to contact the suppliers directly for the most current pricing and stock information.

Applications in Research and Development

The unique chemical structure of **3-(Ethylamino)phenol** makes it a valuable intermediate in several industrial and research applications:

- Dye Synthesis: It is a precursor in the manufacturing of various dyes.[1]
- Pharmaceutical Intermediates: The compound serves as a building block in the synthesis of more complex pharmaceutical agents.[1] A related compound, 3-(3-dimethylamino-1-ethyl-2-methyl-propyl)-phenol, has been investigated in combination with antiepileptic drugs for pain treatment.[9]
- Fluorophores: **3-(Ethylamino)phenol** has been utilized as a fluorophore for acrylate-based polymers.[4]

Representative Synthesis Protocol

While specific industrial synthesis methods for **3-(Ethylamino)phenol** are often proprietary, a general approach can be derived from the synthesis of analogous compounds like 3-diethylaminophenol. A common method involves the amination of resorcinol.

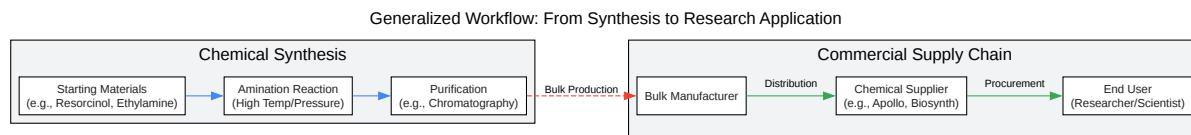
Reaction: Resorcinol + Diethylamine \rightarrow 3-Diethylaminophenol

A representative laboratory-scale procedure for a similar compound is as follows:

- Reaction Setup: In a 100 ml autoclave, add resorcinol (2.2 g, 20 mmol), diethylamine (30 mmol), and a Raney Ni catalyst (110 mg). Add 50 ml of water as the solvent.[10]
- Hydrogenation: Purge the autoclave with hydrogen gas three times, then maintain a hydrogen pressure of 0.05 MPa.[10]
- Heating and Reaction: Rapidly heat the mixture to 200 °C and stir at this temperature for 3 hours.[10]
- Work-up: After cooling to room temperature, extract the mixture with n-butyl acetate.[10]
- Purification: Collect the organic layer, dry it with anhydrous magnesium sulfate, filter, and concentrate to obtain the crude product. Purify the crude product using silica gel column chromatography (eluent: petroleum ether/ethyl acetate, 3:1 v/v) to yield the final product.[10]

Note: This protocol is for the synthesis of 3-diethylaminophenol and should be adapted and optimized for **3-(ethylamino)phenol** by using ethylamine instead of diethylamine. Appropriate safety precautions must be taken when working with high pressures, temperatures, and flammable reagents.

Below is a diagram illustrating a generalized workflow for the synthesis and procurement of **3-(Ethylamino)phenol** for research purposes.



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- To cite this document: BenchChem. [commercial availability and suppliers of 3-(Ethylamino)phenol]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1269045#commercial-availability-and-suppliers-of-3-ethylamino-phenol]

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